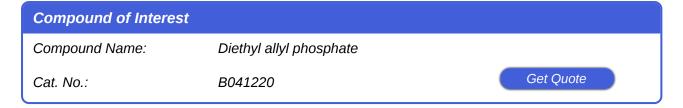


Diethyl Allyl Phosphate: A Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Diethyl Allyl Phosphate** (CAS No. 3066-75-9). The information is compiled from available Material Safety Data Sheets (MSDS) to ensure safe handling and use in a laboratory setting. It is crucial to note that the toxicological properties of this chemical have not been thoroughly investigated. [1]

Core Safety & Physical Data

The following tables summarize the fundamental physical and safety information for **Diethyl Allyl Phosphate**.

Table 1: Physical and Chemical Properties



Property	Value	Source
CAS Number	3066-75-9	[1][2]
Molecular Formula	C7H15O4P	[2]
Molecular Weight	194.17 g/mol	[2][3]
Appearance	Colorless Liquid	[4]
Boiling Point	45-46 °C (113-115 °F)	[1][3]
Density	1.09 g/cm³ at 25 °C (77 °F)	[1][3]
Flash Point	110 °C (230 °F) - closed cup	[3]
Refractive Index	n20/D 1.422 (lit.)	[3]

Table 2: Hazard Identification and Classification

Hazard Classification	Finding	Source
GHS Classification	Not a hazardous substance or mixture	[1][2]
SARA 311/312 Hazards	No SARA Hazards	[1]
Carcinogenicity	Not listed by IARC, ACGIH, or NTP as a carcinogen.	[1]

Experimental Protocols: First Aid Measures

In the event of exposure to **Diethyl Allyl Phosphate**, the following first aid protocols should be implemented immediately.

Table 3: First Aid Procedures



Exposure Route	Protocol	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician if necessary.	[1][2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash skin with soap and water.	[1][2]
Eye Contact	Rinse out with plenty of water. Remove contact lenses.	[1][2]
Ingestion	Make victim drink water (two glasses at most). Consult a doctor if feeling unwell. Never give anything by mouth to an unconscious person.	[1][2]

Safe Handling and Storage Workflow

The following diagram outlines the recommended workflow for the safe handling and storage of **Diethyl Allyl Phosphate** in a laboratory environment. Adherence to these procedures is critical to minimize risk and ensure a safe working environment.



Click to download full resolution via product page

Figure 1: Safe Handling and Storage Workflow for **Diethyl Allyl Phosphate**.



Personal Protective Equipment (PPE)

When handling **Diethyl Allyl Phosphate**, the following personal protective equipment should be worn:

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[2]
- Skin Protection: Wear protective gloves and clothing.[2]
- Respiratory Protection: Under normal use conditions where adequate ventilation is available, respiratory protection is not typically required.[1][2] If aerosols may be generated, use a suitable respirator.

Accidental Release Measures

In the event of a spill, follow these steps:

- Ensure adequate ventilation.
- Absorb the spill with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
- Collect the absorbed material into a suitable container for disposal.
- Clean the affected area thoroughly.

Do not let the product enter drains.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Vapors are heavier than air and may spread along floors.[1] Forms explosive mixtures with air on intense heating.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full firefighting turnout gear.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. ジエチル アリルホスファート 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. WERCS Studio Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [Diethyl Allyl Phosphate: A Technical Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041220#diethyl-allyl-phosphate-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com